

Elucidating the Structure of 6-Hydroxyhexyl 4-methylbenzenesulfonate: A Technical Guide

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Compound of Interest

Compound Name: 6-Hydroxyhexyl 4-methylbenzenesulfonate

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This in-depth technical guide provides a comprehensive overview of the structural elucidation of **6-Hydroxyhexyl 4-methylbenzenesulfonate**. The document details the synthetic route, experimental protocols, and the spectroscopic data essential for the characterization of this molecule. All quantitative data is summarized in structured tables for clarity and comparative analysis, and key experimental workflows are visualized using diagrams.

Chemical Identity and Properties

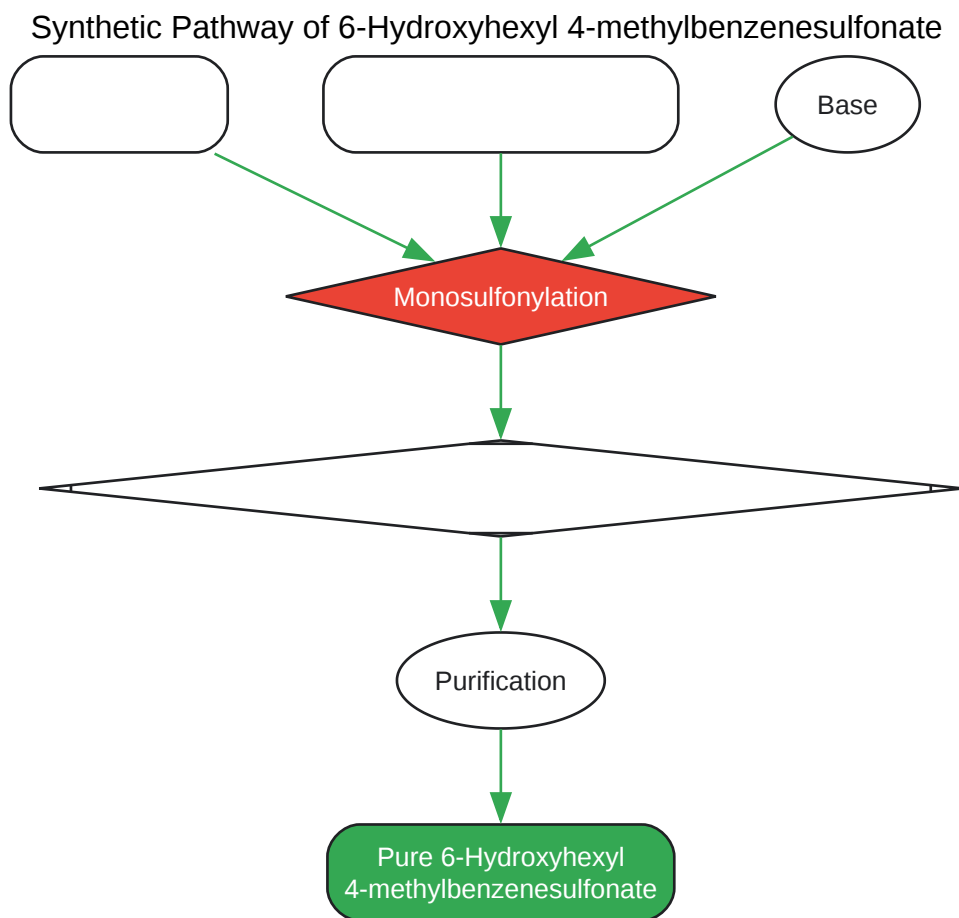
6-Hydroxyhexyl 4-methylbenzenesulfonate is a bifunctional organic molecule containing both a hydroxyl group and a tosylate group. The tosylate is an excellent leaving group in nucleophilic substitution reactions, making this compound a useful intermediate in organic synthesis.

Property	Value	Source
IUPAC Name	6-hydroxyhexyl 4-methylbenzenesulfonate	[1]
CAS Number	75351-33-6	[1][2][3]
Molecular Formula	C ₁₃ H ₂₀ O ₄ S	[1][2][3]
Molecular Weight	272.36 g/mol	[1]
Synonyms	6-HYDROXYHEXYL P-TOLUENESULFONATE, 1,6-Hexanediol, mono(4-methylbenzenesulfonate), 6-[(4-methylbenzenesulfonyl)oxy]hexan-1-ol	[1][3]

Synthesis of 6-Hydroxyhexyl 4-methylbenzenesulfonate

The synthesis of **6-Hydroxyhexyl 4-methylbenzenesulfonate** is typically achieved through the monosulfonylation of 1,6-hexanediol with p-toluenesulfonyl chloride (TsCl) in the presence of a base. The use of a diol as the starting material requires careful control of the reaction conditions to favor the formation of the mono-substituted product over the di-substituted byproduct.

A general synthetic pathway is illustrated below:



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A diagram illustrating the synthesis of the target compound.

Experimental Protocol: Synthesis

This protocol is a representative procedure for the synthesis of **6-Hydroxyhexyl 4-methylbenzenesulfonate**.

Materials:

- 1,6-hexanediol
- p-Toluenesulfonyl chloride (TsCl)

- Pyridine (or another suitable base like triethylamine)
- Dichloromethane (DCM) or other suitable solvent
- Hydrochloric acid (HCl), 1M solution
- Saturated sodium bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography
- Hexane and Ethyl acetate for chromatography elution

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and under a nitrogen atmosphere, dissolve 1,6-hexanediol (1 equivalent) in a suitable solvent such as dichloromethane.
- Cool the solution to 0 °C using an ice bath.
- Add pyridine (1.1 equivalents) to the solution.
- Slowly add a solution of p-toluenesulfonyl chloride (1 equivalent) in the same solvent to the reaction mixture over a period of 30-60 minutes, maintaining the temperature at 0 °C.
- After the addition is complete, allow the reaction to warm to room temperature and stir for 12-24 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding 1M HCl solution.
- Separate the organic layer and wash it sequentially with 1M HCl, saturated NaHCO_3 solution, and brine.

- Dry the organic layer over anhydrous MgSO_4 or Na_2SO_4 , filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by flash column chromatography on silica gel using a hexane/ethyl acetate gradient to yield pure **6-Hydroxyhexyl 4-methylbenzenesulfonate**.

Structure Elucidation via Spectroscopic Methods

The structure of the synthesized **6-Hydroxyhexyl 4-methylbenzenesulfonate** is confirmed through a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule.

^1H NMR (Proton NMR): The ^1H NMR spectrum provides information about the different types of protons and their neighboring environments.

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
7.78	d	2H	Ar-H (ortho to SO_2)
7.35	d	2H	Ar-H (ortho to CH_3)
4.02	t	2H	-O-CH ₂ -CH ₂ -
3.61	t	2H	-CH ₂ -CH ₂ -OH
2.45	s	3H	Ar-CH ₃
1.65 - 1.55	m	4H	-O-CH ₂ -CH ₂ - and -CH ₂ -CH ₂ -OH
1.40 - 1.25	m	5H	-CH ₂ -CH ₂ -CH ₂ -CH ₂ - and -OH

^{13}C NMR (Carbon-13 NMR): The ^{13}C NMR spectrum provides information about the different types of carbon atoms in the molecule.

Chemical Shift (δ , ppm)	Assignment
144.8	Ar-C (quaternary, attached to S)
133.0	Ar-C (quaternary, attached to CH_3)
129.8	Ar-CH
127.8	Ar-CH
70.6	-O-CH ₂ -
62.4	-CH ₂ -OH
32.5	-CH ₂ -CH ₂ -OH
28.8	-O-CH ₂ -CH ₂ -
25.3	-CH ₂ -CH ₂ -CH ₂ -OH
25.2	-O-CH ₂ -CH ₂ -CH ₂ -
21.6	Ar-CH ₃

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule.

Wavenumber (cm ⁻¹)	Intensity	Assignment
3400 - 3300	Broad	O-H stretch (hydroxyl group)
3070 - 3030	Medium	C-H stretch (aromatic)
2940 - 2860	Strong	C-H stretch (aliphatic)
1598	Medium	C=C stretch (aromatic ring)
1360	Strong	S=O stretch (asymmetric)
1175	Strong	S=O stretch (symmetric)
1095	Strong	C-O stretch

Mass Spectrometry (MS)

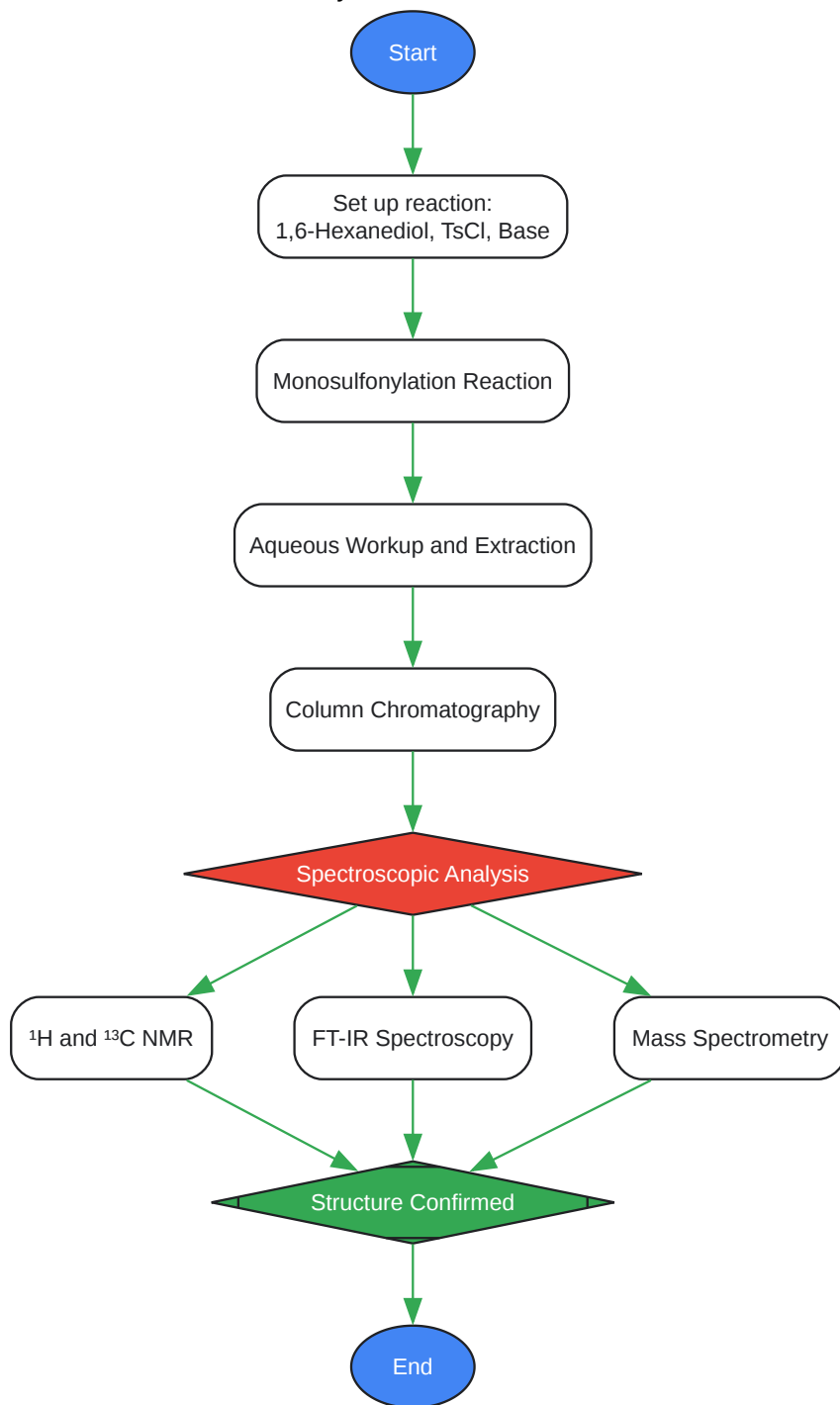
Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule.

m/z	Interpretation
272	[M] ⁺ , Molecular ion
172	[M - C ₆ H ₁₂ O] ⁺ , Loss of the hexanol chain
155	[CH ₃ C ₆ H ₄ SO ₂] ⁺ , Tosyl cation
101	[HO(CH ₂) ₆] ⁺ , Hydroxyhexyl cation
91	[C ₇ H ₇] ⁺ , Tropylium ion

Experimental Workflow and Logic

The overall process for the synthesis and structural confirmation of **6-Hydroxyhexyl 4-methylbenzenesulfonate** can be summarized in the following workflow:

Workflow for Synthesis and Characterization



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A flowchart of the experimental and analytical process.

This comprehensive guide provides the necessary information for the successful synthesis and rigorous structural elucidation of **6-Hydroxyhexyl 4-methylbenzenesulfonate**, serving as a valuable resource for professionals in the field of chemical and pharmaceutical development.

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References

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